

2-(Perfluorohexyl)ethyl methacrylate chemical properties

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Compound of Interest

Compound Name: 2-(Perfluorohexyl)ethyl
methacrylate

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An In-depth Technical Guide to 2-(Perfluorohexyl)ethyl Methacrylate

For researchers, scientists, and drug development professionals, **2-(Perfluorohexyl)ethyl methacrylate** is a critical fluorinated monomer. Its unique properties, stemming from a perfluorohexyl chain, make it invaluable in the creation of advanced materials with applications ranging from specialty coatings to medical devices. This guide provides a comprehensive overview of its chemical properties, experimental protocols, and the logical workflows associated with its use.

Core Chemical and Physical Properties

2-(Perfluorohexyl)ethyl methacrylate is a colorless to light yellow transparent liquid.^{[1][2]} It is known for its high chemical and thermal stability, low surface energy, and excellent water and oil repellency.^[3] These characteristics are primarily due to the presence of the C₆F₁₃ side chain.^[2]

General Properties

Property	Value
CAS Number	2144-53-8
Molecular Formula	C12H9F13O2 ^{[4][5][6][7]}
Molecular Weight	432.18 g/mol ^{[2][4][5]}
Appearance	Colorless to light yellow transparent liquid ^{[1][2]}

Physicochemical Data

The following table summarizes the key physicochemical properties of **2-(Perfluorohexyl)ethyl methacrylate**, with values collated from various sources.

Property	Value	Temperature	Pressure
Density	1.496 g/mL[1][2][4][5] [8][9]	25 °C	
	1.50 g/mL[10]	20 °C	
Boiling Point	71 °C[1]	4 mm Hg	
	92 °C[2][4][5][8][9]	8 mm Hg	
	96 °C[10]	10 mm Hg	
	123-125 °C[3]		
	220 °C[11]	760 mmHg	
Melting Point	-33.39 °C[1]		
Flash Point	>230 °F[4][5][8]		
	113 °C[10]		
Refractive Index	1.3416[1]	25 °C	
	1.346 (n _{20/D})[2][4][5] [8][9][12]	20 °C	
Viscosity	12 mPa.s	45 °C	
Vapor Pressure	8.6 Pa[4][5]	25 °C	
	0.116 mmHg[11][12]	25 °C	
Surface Tension	16.5 mN/m[3]		

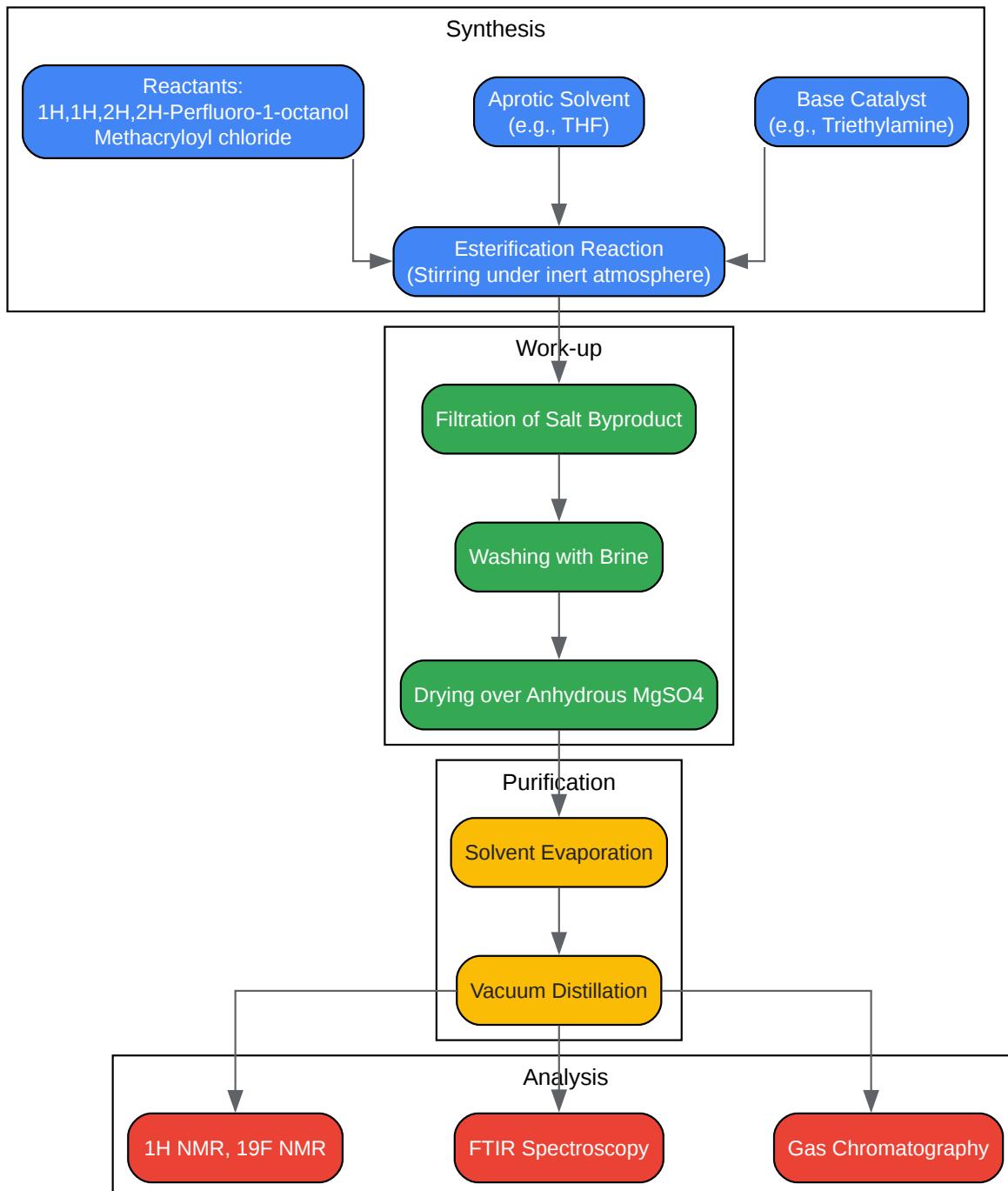
Solubility and Partitioning

Property	Value
Water Solubility	Insoluble[1], 42µg/L at 20°C[4][5]
Solubility in Organic Solvents	Soluble in carbon tetrachloride, ethanol, isopropanol, acetone, n-hexane[1]. Also soluble in Chloroform and sparingly soluble in Methanol[4][5].
LogP	5.2 at 23°C[4], 5.23460[12]

Experimental Protocols

Synthesis and Purification

While specific synthesis routes can vary, a general workflow for the preparation and purification of **2-(Perfluorohexyl)ethyl methacrylate** is outlined below. The synthesis often involves the esterification of methacrylic acid or its derivatives with 1H,1H,2H,2H-perfluoro-1-octanol.

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A general workflow for the synthesis and purification of **2-(Perfluorohexyl)ethyl methacrylate**.

Analytical Verification

Confirmation of the identity and purity of synthesized **2-(Perfluorohexyl)ethyl methacrylate** is crucial.[2]

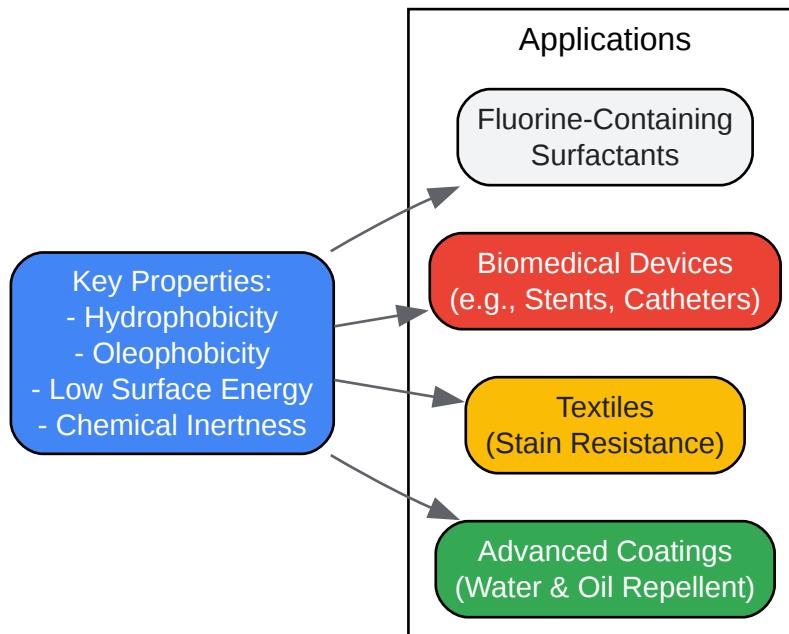
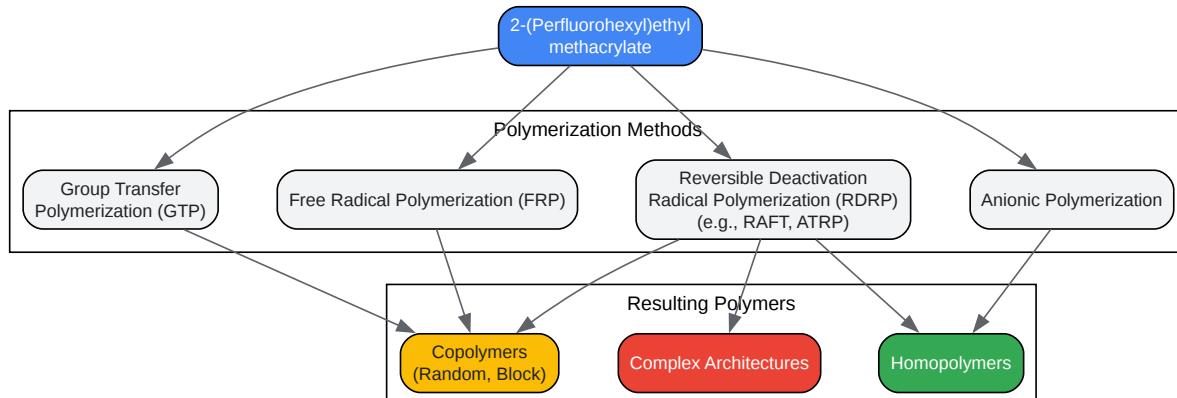
- ¹⁹F Nuclear Magnetic Resonance (NMR) Spectroscopy: This is a powerful technique for characterizing fluorinated compounds. The ¹⁹F NMR spectrum provides detailed information about the electronic environment of each fluorine atom in the perfluorohexyl chain, resulting in a series of distinct signals.[2]
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify key functional groups. The spectrum will show characteristic absorption bands for the methacrylate and perfluoroalkyl groups. A key indicator of successful synthesis is the absence of a broad O-H stretching band (around 3200-3600 cm⁻¹) from the starting alcohol.[2]

Polymerization and Applications

The methacrylate group allows **2-(Perfluorohexyl)ethyl methacrylate** to be incorporated into polymer backbones through various polymerization techniques.[2] This versatility enables the creation of a wide range of materials, from homopolymers to complex copolymers.[2]

Polymerization Techniques

Several polymerization methods can be employed, each offering different levels of control over the final polymer structure.



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References

- 1. 2-(Perfluorohexyl)ethyl Methacrylate [handomchemicals.com]
- 2. 2-(Perfluorohexyl)ethyl methacrylate | 2144-53-8 | Benchchem [benchchem.com]
- 3. nbinno.com [nbino.com]
- 4. 2-(Perfluorohexyl)ethyl methacrylate | 2144-53-8 [chemicalbook.com]
- 5. 2-(Perfluorohexyl)ethyl methacrylate CAS#: 2144-53-8 [m.chemicalbook.com]
- 6. jnfuturechemical.com [jnfuturechemical.com]
- 7. guidechem.com [guidechem.com]
- 8. Buy (CAS:2144-53-8) 2-(Perfluorohexyl)ethyl methacrylate,suppliers,manufacturers,factories-Anhui Sinograce Chemical Co.,Ltd.Â [sinogracechem.com]
- 9. 2-(Perfluorohexyl)ethyl methacrylate Seven Chongqing Chemdad Co. , Ltd [chemdad.com]
- 10. fluoryx.com [fluoryx.com]
- 11. echemi.com [echemi.com]
- 12. 2-(Perfluorohexyl)ethyl methacrylate | CAS#:2144-53-8 | Chemsric [chemsrc.com]
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